

In-Depth Technical Guide: Pharmacokinetics and Oral Activity of GW3965 Hydrochloride

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Compound of Interest		
Compound Name:	GW3965 hydrochloride	
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This technical guide provides a comprehensive overview of the pharmacokinetic properties and oral activity of **GW3965 hydrochloride**, a potent and selective synthetic agonist of the Liver X Receptor (LXR). The information is intended to support further research and development of LXR agonists for various therapeutic applications.

Core Mechanism of Action

GW3965 is a non-steroidal LXR agonist that selectively activates both LXRα and LXRβ isoforms.[1][2][3] These ligand-activated transcription factors play a crucial role in the regulation of cholesterol homeostasis, lipid metabolism, and inflammatory responses.[4][5][6] Upon activation by GW3965, LXR forms a heterodimer with the Retinoid X Receptor (RXR), which then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, thereby modulating their expression.[5]

A primary effect of LXR activation is the induction of genes involved in reverse cholesterol transport, a process that removes excess cholesterol from peripheral tissues for excretion.[7] Key target genes include ATP-binding cassette transporters ABCA1 and ABCG1, which facilitate cholesterol efflux from cells, particularly macrophages.[4][5] This mechanism is central to the anti-atherosclerotic properties of GW3965.[5] Additionally, GW3965 influences fatty acid

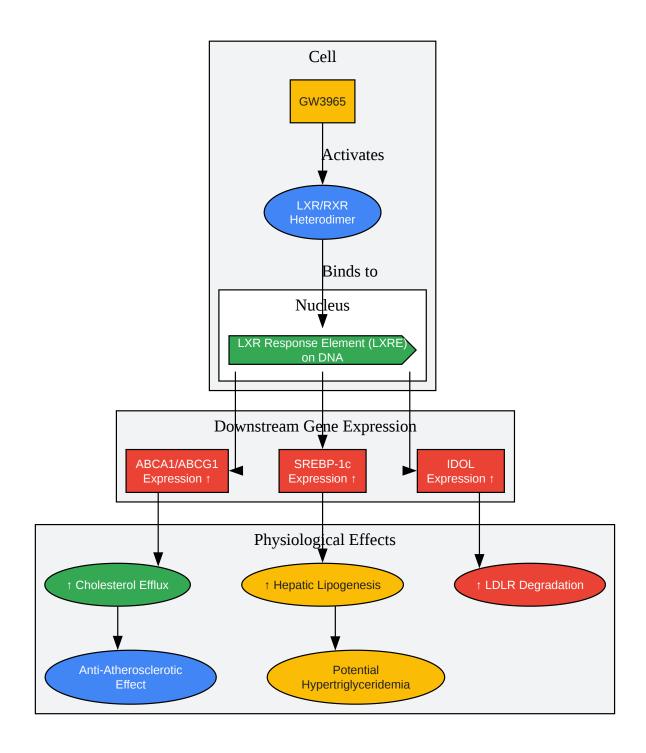




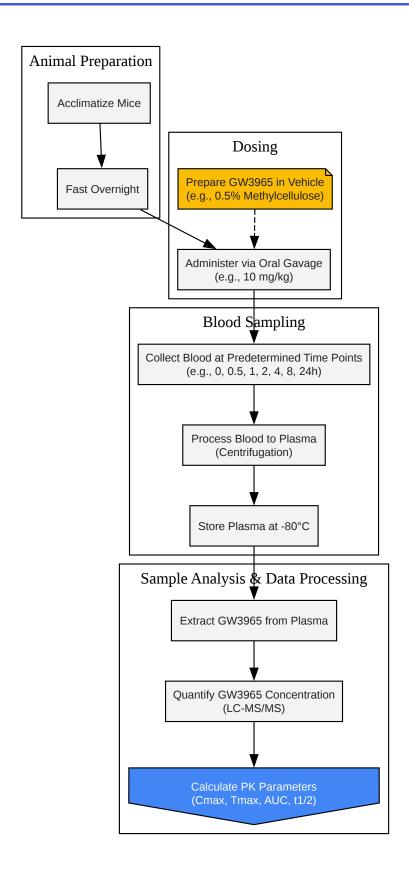


metabolism through the induction of Sterol Regulatory Element-Binding Protein-1c (SREBP-1c), a key regulator of lipogenesis.[4]









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